

Unveiling the Physicochemical Landscape of a Key Brigimadlin Precursor

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Compound of Interest

Compound Name: *Brigimadlin intermediate-1*

Cat. No.: *B15137368*

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A Deep Dive into the Physical Properties and Synthetic Pathway of **Brigimadlin Intermediate-1**

This technical guide offers an in-depth analysis of the physical properties of **Brigimadlin intermediate-1**, a crucial component in the synthesis of the potent MDM2-p53 antagonist, Brigimadlin. This document is intended for researchers, scientists, and drug development professionals, providing a consolidated resource of available data, experimental protocols, and relevant biological context.

While specific quantitative physical properties for **Brigimadlin intermediate-1** (CAS Number: 1149388-04-4) are not extensively available in public literature, this guide compiles related information and presents standardized methodologies for their determination. A closely related compound, identified as Methyl 4-bromo-3-hydroxy-2-methylbenzoate (CAS Number: 1149388-19-1), provides valuable insights into the likely characteristics of this intermediate.

Core Physical Properties

Based on available data for related compounds, the following table summarizes the expected physical properties of **Brigimadlin intermediate-1**. It is important to note that these are estimations and require experimental verification.

Property	Data
Chemical Name	Methyl 4-bromo-3-hydroxy-2-methylbenzoate (tentative)
CAS Number	1149388-04-4 (Brigimadlin intermediate-1) / 1149388-19-1 (related compound)
Molecular Formula	C ₉ H ₉ BrO ₃
Molecular Weight	245.07 g/mol
Physical Form	Solid
Storage Temperature	2-8 °C
Solubility	Data not publicly available. Expected to be soluble in organic solvents like DMSO and methanol.
Melting Point	Data not publicly available.
Boiling Point	Data not publicly available.
pKa	Data not publicly available.

Experimental Protocols for Physicochemical Characterization

To ascertain the precise physical properties of **Brigimadlin intermediate-1**, the following standard experimental protocols are recommended.

Melting Point Determination

Method: Capillary Melting Point Method

Apparatus: Digital melting point apparatus.

Procedure:

- A small, dry sample of **Brigimadlin intermediate-1** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the substance first begins to melt (onset) and the temperature at which the substance is completely molten (clear point) are recorded as the melting range.

Solubility Assessment

Method: Shake-Flask Method

Procedure:

- An excess amount of **Brigimadlin intermediate-1** is added to a known volume of the solvent of interest (e.g., water, ethanol, DMSO) in a sealed flask.
- The flask is agitated in a constant temperature water bath (e.g., 25 °C or 37 °C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The suspension is filtered to remove undissolved solid.
- The concentration of the dissolved intermediate in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.

Structural Elucidation and Confirmation

a) Nuclear Magnetic Resonance (NMR) Spectroscopy

Purpose: To confirm the chemical structure of the intermediate.

Procedure:

- A small amount of the sample (5-10 mg) is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- The solution is transferred to an NMR tube.
- ^1H and ^{13}C NMR spectra are acquired on a high-resolution NMR spectrometer.
- The chemical shifts, coupling constants, and integration values are analyzed to confirm the proton and carbon framework of the molecule.

b) Mass Spectrometry (MS)

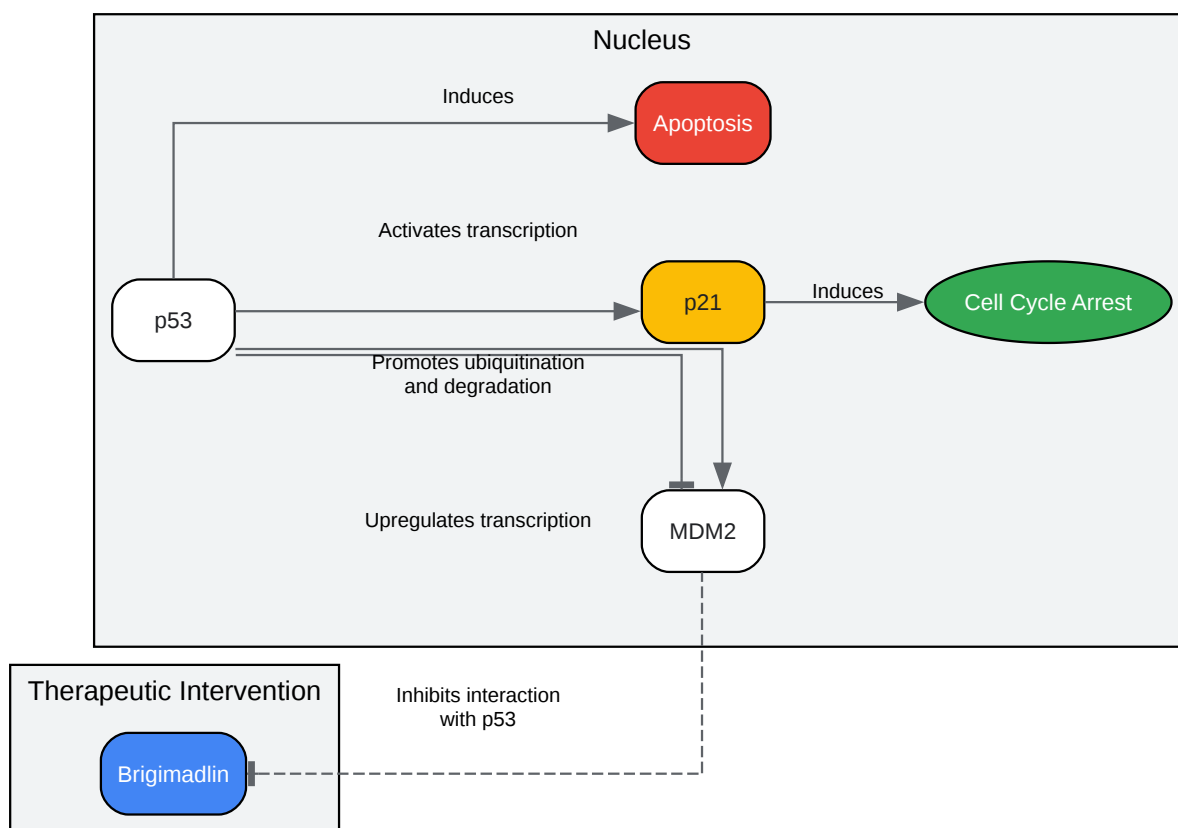
Purpose: To determine the molecular weight and confirm the elemental composition.

Procedure:

- A dilute solution of the sample is prepared in a suitable volatile solvent.
- The solution is introduced into the mass spectrometer, typically using an electrospray ionization (ESI) source.
- The mass-to-charge ratio (m/z) of the molecular ion is measured to determine the molecular weight.
- High-resolution mass spectrometry can be used to confirm the elemental formula.

Biological Context: The MDM2-p53 Signaling Pathway

Brigimadlin is a potent inhibitor of the MDM2-p53 protein-protein interaction. Understanding this pathway is crucial for appreciating the significance of developing synthetic routes for Brigimadlin and its intermediates. The following diagram illustrates the core relationship in this signaling cascade.

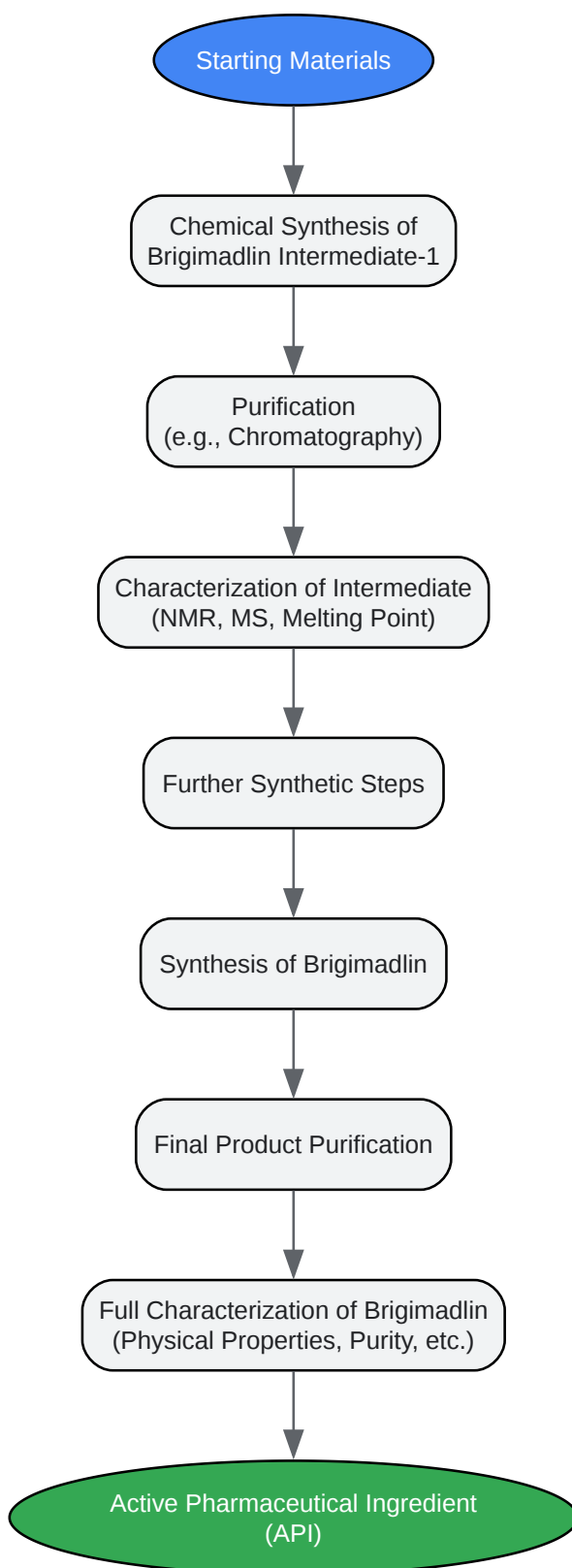


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Caption: The MDM2-p53 signaling pathway and the mechanism of action of Brigimadlin.

Experimental Workflow for Synthesis and Characterization

The logical flow for the synthesis and characterization of **Brigimadlin intermediate-1** and the final product, Brigimadlin, is outlined below.



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Caption: A generalized workflow for the synthesis and characterization of Brigimadlin and its intermediates.

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